

Standard Operating Procedure for Handling Iron(III) Hexathiocyanate

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Compound of Interest

Compound Name: *Einecs 255-399-6*

Cat. No.: *B15178931*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of Iron(III) hexathiocyanate, a coordination compound valued for its distinct colorimetric properties and applications in analytical chemistry.

Compound Identification and Properties

Iron(III) hexathiocyanate, with the chemical formula $[\text{Fe}(\text{NCS})_6]^{3-}$, is a complex ion composed of a central iron atom in the +3 oxidation state coordinated to six thiocyanate ligands. It is notable for the blood-red color it imparts to solutions, a characteristic leveraged in various analytical methods.

Table 1: Physical and Chemical Properties of Iron(III) Hexathiocyanate

Property	Value	Source(s)
IUPAC Name	iron(3+);hexathiocyanate	
Molecular Formula	C ₆ FeN ₆ S ₆ ³⁻	
Molecular Weight	404.4 g/mol	
Appearance	Deep red solid	[1]
Solubility	Soluble in water, forming blood-red solutions	[1]
CAS Number	45227-67-6	

Safety and Hazard Information

While a specific comprehensive safety data sheet for Iron(III) hexathiocyanate is not readily available, a hazard assessment can be made based on its components: Iron(III) salts and thiocyanate salts.

Anticipated GHS Hazard Classification:

- Pictograms:
 -
- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.[\[2\]](#)
 - H312: Harmful in contact with skin.[\[2\]](#)
 - H315: Causes skin irritation.[\[2\]](#)
 - EUH032: Contact with acids liberates very toxic gas (Hydrogen Cyanide).
- Precautionary Statements:

- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Information:

- Iron(III): While essential, iron can be toxic. Fe(III) has been shown to have microbicidal activity and can be damaging to cells.[3][4]
- Thiocyanate: Thiocyanate is known to be goitrogenic, acting as a competitive inhibitor of the thyroid's sodium/iodide symporter. It can be harmful if swallowed or in contact with skin.[2] Repeated ingestion of thiocyanate salts has been shown to cause severe clinical effects in animal studies.[5]

Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[6]
- Avoid contact with skin, eyes, and clothing.[6]
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves.
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong acids and strong oxidizing agents.
- Keep container tightly closed when not in use.[6]

First Aid Measures:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Applications and Experimental Protocols

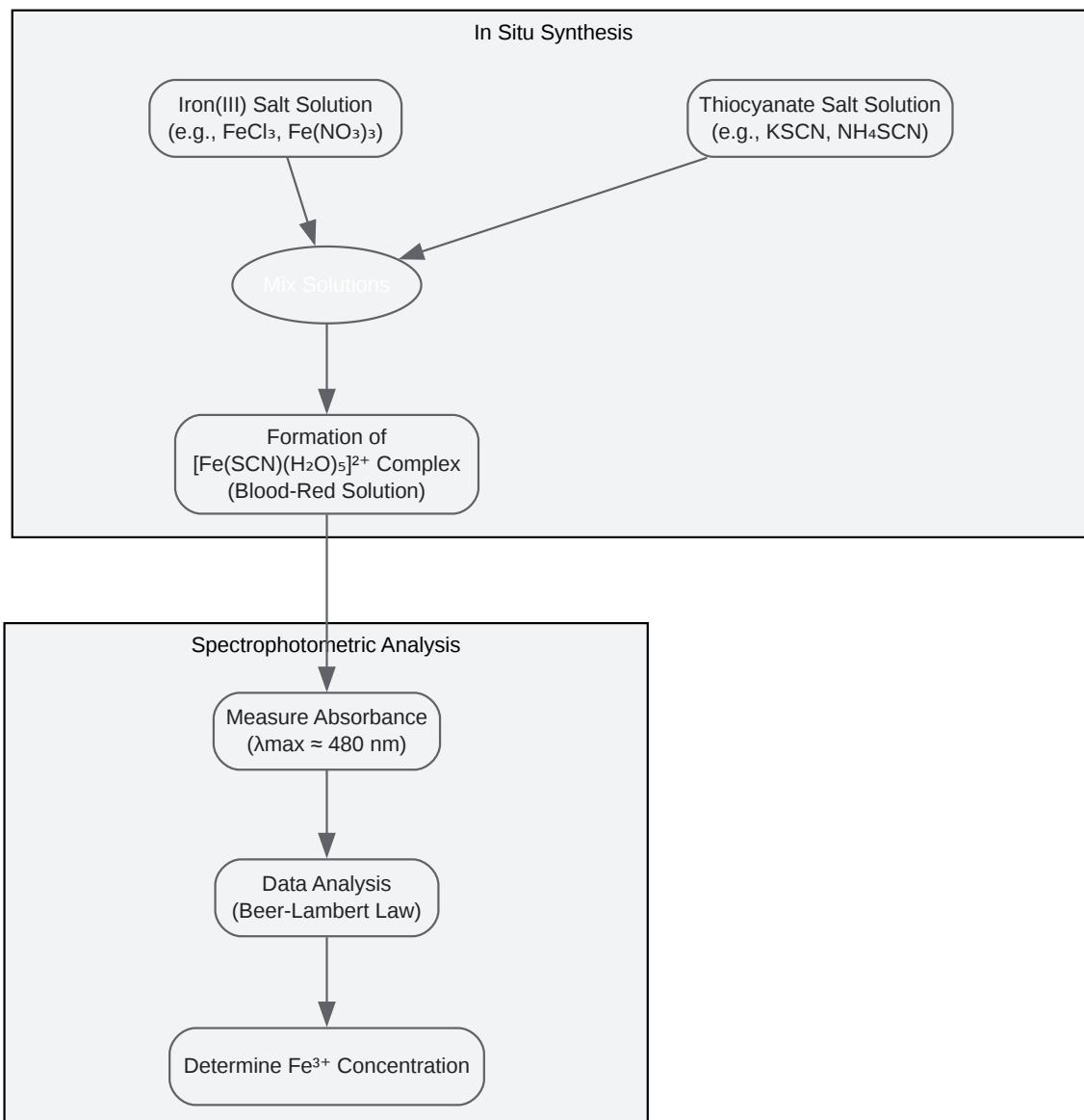
The primary application of Iron(III) hexathiocyanate is in the quantitative colorimetric or spectrophotometric determination of iron(III) ions. The intensity of the blood-red color of the $[\text{Fe}(\text{SCN})(\text{H}_2\text{O})_5]^{2+}$ complex is proportional to the concentration of Fe^{3+} in the sample.

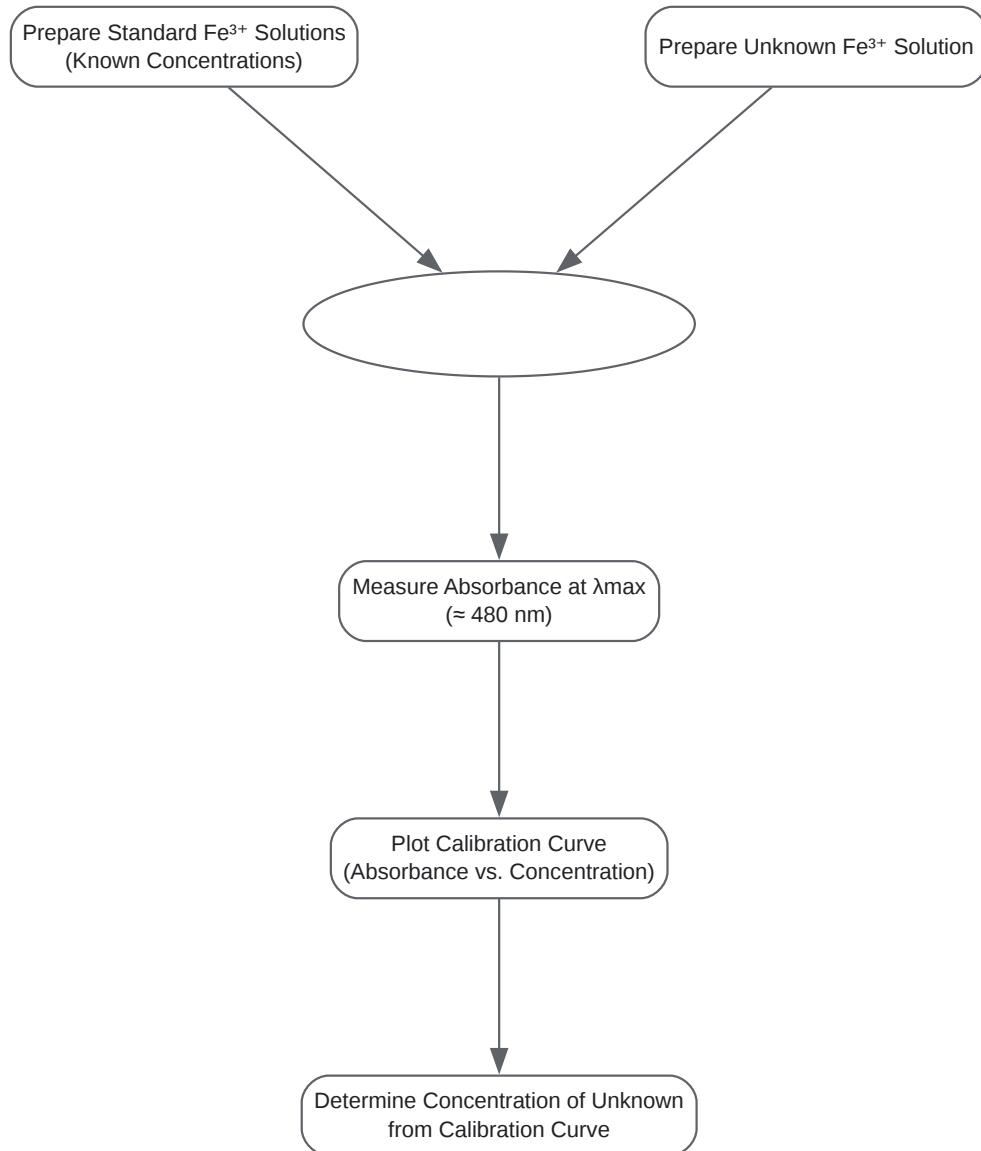
Synthesis of Iron(III) Hexathiocyanate Solution

Iron(III) hexathiocyanate is typically synthesized *in situ* for analytical applications. The reaction involves mixing an iron(III) salt solution with a thiocyanate salt solution.

- Direct Reaction: Mixing an aqueous solution of iron(III) chloride (FeCl_3) or iron(III) nitrate ($\text{Fe}(\text{NO}_3)_3$) with potassium thiocyanate (KSCN) or ammonium thiocyanate (NH_4SCN) results in the formation of the iron(III) thiocyanate complex.^[1]
 - $\text{Fe}^{3+}(\text{aq}) + \text{SCN}^-(\text{aq}) \rightleftharpoons [\text{Fe}(\text{SCN})(\text{H}_2\text{O})_5]^{2+}(\text{aq})$

The following diagram illustrates the workflow for the *in situ* synthesis and subsequent analysis.



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